

VUF11418: A Technical Guide to its Discovery and Synthesis

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Compound of Interest

Compound Name: VUF11418

Cat. No.: B560427

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Disclaimer: Initial query requested information on **VUF11418** as a GPR84 antagonist. However, extensive review of the scientific literature and chemical databases indicates that **VUF11418** is a C-X-C motif chemokine receptor 3 (CXCR3) agonist.^{[1][2]} This guide will focus on the discovery and synthesis of **VUF11418** as a CXCR3 agonist, as supported by published research from its discovering institution, Vrije Universiteit Amsterdam.

Introduction

VUF11418 is a non-peptidomimetic agonist of the CXCR3 receptor, a G protein-coupled receptor (GPCR) involved in inflammatory responses.^{[1][2]} The discovery of small-molecule modulators of chemokine receptors like CXCR3 is of significant interest for the development of novel therapeutics for inflammatory and autoimmune diseases. **VUF11418**, and its related compounds, represent important chemical tools for probing the function and activation of the CXCR3 receptor.^[1] This document provides a comprehensive overview of the discovery, synthesis, and pharmacological characterization of **VUF11418**.

Discovery and Pharmacological Profile

VUF11418 was identified through medicinal chemistry efforts at Vrije Universiteit Amsterdam. It belongs to a class of bisaryl-type ligands that were investigated for their ability to modulate CXCR3 activity. The pharmacological activity of **VUF11418** was characterized through various in vitro assays.

Quantitative Pharmacological Data

Compound	Assay Type	Receptor	Activity	pIC50 / pEC50
VUF11418	Radioligand Binding Assay	Human CXCR3	Agonist	~5.8 - 5.9
VUF11222	Radioligand Binding Assay	Human CXCR3	Agonist	~5.8 - 5.9
VUF11211	Radioligand Binding Assay	Human CXCR3	Inverse Agonist	-

Data synthesized from available research literature.

Experimental Protocols

The following are representative experimental protocols for the synthesis and characterization of **VUF11418** and related compounds.

General Synthesis of Bisaryl-type CXCR3 Ligands

The synthesis of **VUF11418** and related bisaryl compounds typically involves a Suzuki coupling reaction to form the central biaryl scaffold. The general steps are as follows:

- **Synthesis of Boronic Acid/Ester Precursor:** One of the aryl halides is converted to a boronic acid or a pinacol boronate ester. This is often achieved by reacting the aryl halide with a diboron reagent in the presence of a palladium catalyst.
- **Suzuki Coupling:** The resulting boronic acid/ester is then coupled with the other aryl halide partner in the presence of a palladium catalyst (e.g., Pd(PPh₃)₄) and a base (e.g., Na₂CO₃ or K₂CO₃) in a suitable solvent system (e.g., toluene/ethanol/water).
- **Purification:** The final product is purified using standard techniques such as column chromatography on silica gel.

Note: The specific starting materials and reaction conditions would be detailed in the primary scientific literature describing the synthesis of **VUF11418**.

Radioligand Binding Assay

This assay is used to determine the affinity of a compound for a receptor.

- **Membrane Preparation:** Cell membranes expressing the CXCR3 receptor are prepared from cultured cells (e.g., HEK293 cells).
- **Assay Buffer:** A suitable buffer (e.g., Tris-HCl with MgCl₂ and protease inhibitors) is used.
- **Radioligand:** A radiolabeled ligand that binds to CXCR3 (e.g., [125I]CXCL11) is used.
- **Competition Binding:** A fixed concentration of the radioligand is incubated with the cell membranes in the presence of varying concentrations of the test compound (**VUF11418**).
- **Incubation and Separation:** The mixture is incubated to allow binding to reach equilibrium. The bound radioligand is then separated from the unbound radioligand by rapid filtration through a glass fiber filter.
- **Detection:** The radioactivity retained on the filters is measured using a gamma counter.
- **Data Analysis:** The data is analyzed to determine the concentration of the test compound that inhibits 50% of the specific binding of the radioligand (IC₅₀). The K_i (inhibitory constant) can then be calculated using the Cheng-Prusoff equation.

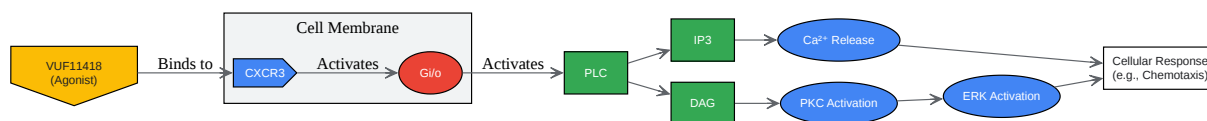
Functional Assay (e.g., Calcium Mobilization)

This assay measures the ability of a compound to activate the receptor and trigger a downstream signaling event.

- **Cell Culture:** Cells expressing CXCR3 (e.g., CHO-K1 or HEK293 cells) are cultured and loaded with a calcium-sensitive fluorescent dye (e.g., Fura-2 AM or Fluo-4 AM).
- **Compound Addition:** The cells are stimulated with varying concentrations of the test compound (**VUF11418**).
- **Signal Detection:** The change in intracellular calcium concentration is measured using a fluorescence plate reader.
- **Data Analysis:** The data is analyzed to determine the concentration of the compound that produces 50% of the maximal response (EC₅₀).

Visualizations

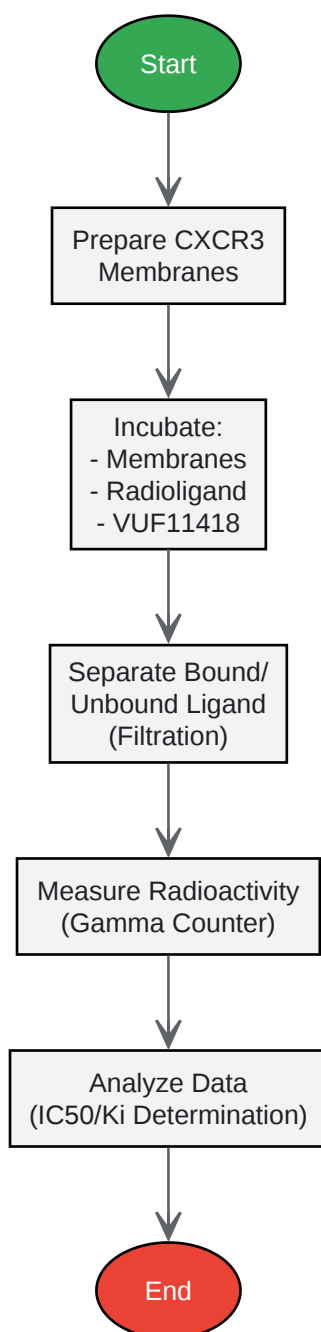
CXCR3 Signaling Pathway



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Caption: Simplified CXCR3 signaling pathway upon activation by an agonist like **VUF11418**.

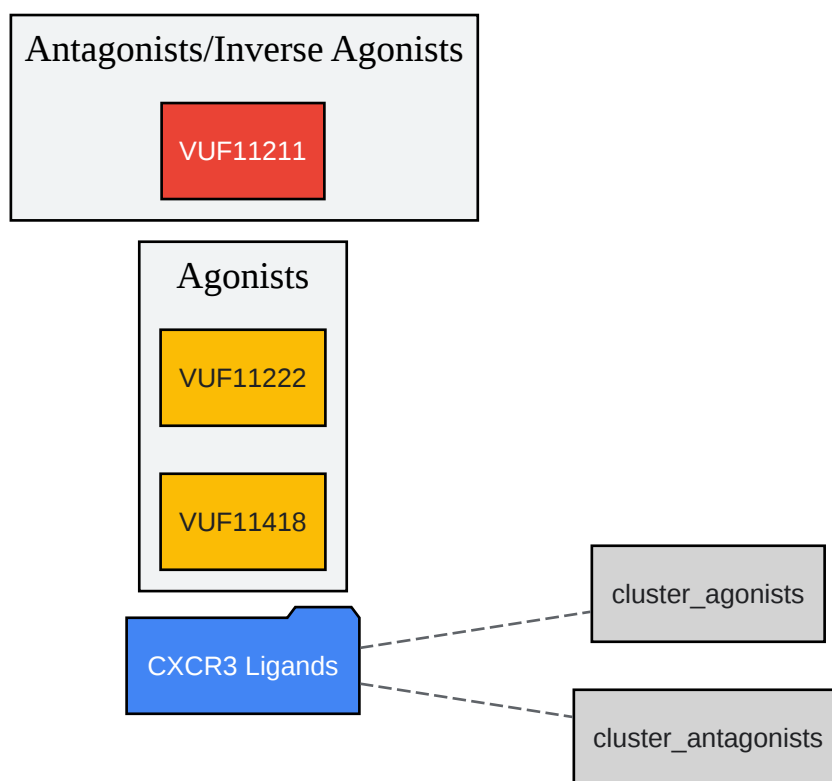
Experimental Workflow: Radioligand Binding Assay



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Caption: General workflow for a competitive radioligand binding assay.

Logical Relationship of CXCR3 Ligands



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Caption: Classification of **VUF11418** and related compounds as CXCR3 modulators.

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References

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- 2. research.vu.nl [research.vu.nl]
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